SR8278: Comprehensive Disposal Procedures and Safety Guidelines

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Compound of Interest

Compound Name:	*SR8278*
CAS No.:	*1254944-66-5*
Cat. No.:	*B610980*

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For Immediate Use by Laboratory and Research Professionals

This document provides detailed procedural guidance for the safe and compliant disposal of **SR8278**, a synthetic antagonist of the nuclear heme receptor REV-ERB. Adherence to these protocols is essential for maintaining a safe laboratory environment and ensuring regulatory compliance. The following information is intended for researchers, scientists, and drug development professionals who handle this compound.

Chemical and Safety Data Overview

SR8278 is a research chemical utilized in studies related to circadian rhythms and metabolism. While not classified as acutely hazardous, proper handling and disposal are paramount. Below is a summary of its key properties.

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Property	Value	Reference
Chemical Name	1,2,3,4-Tetrahydro-2-[[5-(methylthio)-2-thienyl]carbonyl]-3-isoquinolinecarboxylic acid ethyl ester	--INVALID-LINK--
Molecular Formula	$C_{18}H_{19}NO_3S_2$	--INVALID-LINK--
Molecular Weight	361.5 g/mol	--INVALID-LINK--
Appearance	White to yellow-brown solid	--INVALID-LINK--
Solubility	Soluble in DMSO (25 mg/mL), DMF (15 mg/mL), and Ethanol (15 mg/mL)	--INVALID-LINK--, --INVALID-LINK--
Storage	Store at -20°C	--INVALID-LINK--

Step-by-Step Disposal Protocol for **SR8278**

The proper disposal route for **SR8278** depends on its form (solid or solution) and local institutional and environmental regulations. Under no circumstances should **SR8278** or its solutions be disposed of down the sanitary sewer.

Part 1: Disposal of Solid (Neat) **SR8278** Waste

This procedure applies to expired or unwanted pure **SR8278** powder.

- Characterization: Classify waste **SR8278** as non-hazardous chemical waste, unless mixed with other hazardous materials.
- Packaging:
  - Place the solid **SR8278** in its original container or a new, clean, and compatible container.
  - Ensure the container is securely sealed.

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- Label the container clearly as "Waste **SR8278**" and include the chemical formula and quantity.

- Storage:
  - Store the waste container in a designated hazardous waste accumulation area within the laboratory.
  - Segregate from incompatible materials.
- Collection:
  - Arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.

Part 2: Disposal of **SR8278** Solutions (in DMSO or other organic solvents)

This procedure is for solutions of **SR8278**, a common scenario in experimental settings.

- Segregation:
  - Do not mix **SR8278** solutions with other waste streams (e.g., aqueous waste, halogenated solvents).
  - Solutions of **SR8278** in DMSO or other flammable solvents should be collected as flammable organic solvent waste.
- Container Selection:
  - Use a designated, leak-proof, and chemically compatible container for flammable liquid waste. The container should have a secure screw-top cap.
  - Do not use glass containers that are not plastic-coated, to minimize the risk of breakage.
- Collection Procedure:

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- Carefully pour the **SR8278** solution into the designated waste container, avoiding splashes.
- Keep the container closed at all times, except when adding waste.
- Do not overfill the container; leave adequate headspace (at least 10%) to allow for vapor expansion.

- Labeling:
  - Clearly label the waste container with "Hazardous Waste," "Flammable Liquid," and list all chemical constituents by their full name (e.g., "Dimethyl Sulfoxide," "**SR8278**") and their approximate concentrations.

- Storage and Disposal:
  - Store the container in a designated satellite accumulation area, away from ignition sources.
  - Schedule a pickup with your institution's EHS for proper disposal via incineration or other approved methods for organic solvent waste.

Part 3: Disposal of Contaminated Labware

This applies to items such as pipette tips, centrifuge tubes, and gloves that have come into contact with **SR8278**.

- Solid Waste:
  - Collect all chemically contaminated solid waste (e.g., gloves, weigh boats, paper towels) in a designated, lined container.
  - Label the container as "Chemically Contaminated Solid Waste."

- Sharps:
  - Dispose of any contaminated sharps (e.g., needles, glass Pasteur pipettes) in a designated, puncture-resistant sharps container labeled for chemically contaminated

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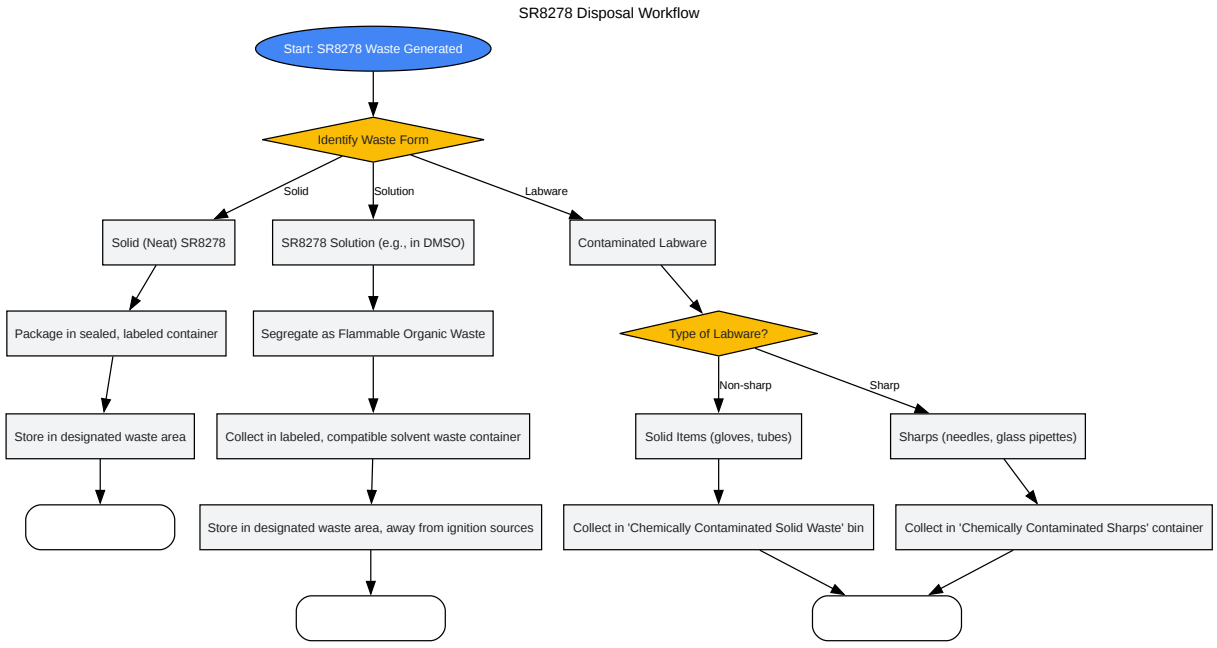
sharps.

- Glassware:
  - Rinse contaminated glassware with a small amount of a suitable solvent (e.g., acetone, ethanol) and collect the rinsate as flammable organic waste.
  - After decontamination, the glassware can be washed and reused. If the glassware is to be discarded, it should be placed in a designated broken glass disposal box after decontamination.
- Disposal:
  - Manage the solid waste and sharps containers through your institution's EHS for proper disposal.

SR8278 Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **SR8278** and associated waste.

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Caption: Decision tree for the proper segregation and disposal of **SR8278** waste.

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